

Core Mechanism of Action: Membrane-Induced Folding and Lytic Disruption

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Compound of Interest

Compound Name: SVS-1 peptide acetate

Cat. No.: B15561591

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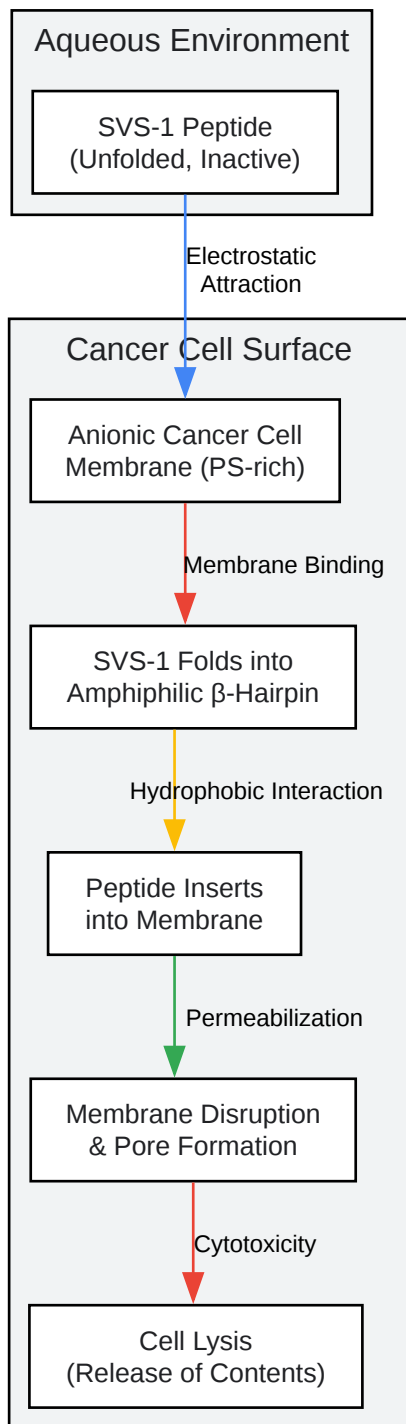
SVS-1 is engineered to exist in an unstructured, random coil conformation in aqueous solution, rendering it largely inactive. Its anticancer activity is triggered upon interaction with the unique biophysical properties of cancer cell membranes.^{[1][2]} Unlike normal mammalian cells, which present a neutrally charged outer leaflet, cancer cells often exhibit a net negative surface charge due to the overexpression of anionic molecules like phosphatidylserine (PS).^{[1][3]}

The proposed mechanism follows a multi-step process:

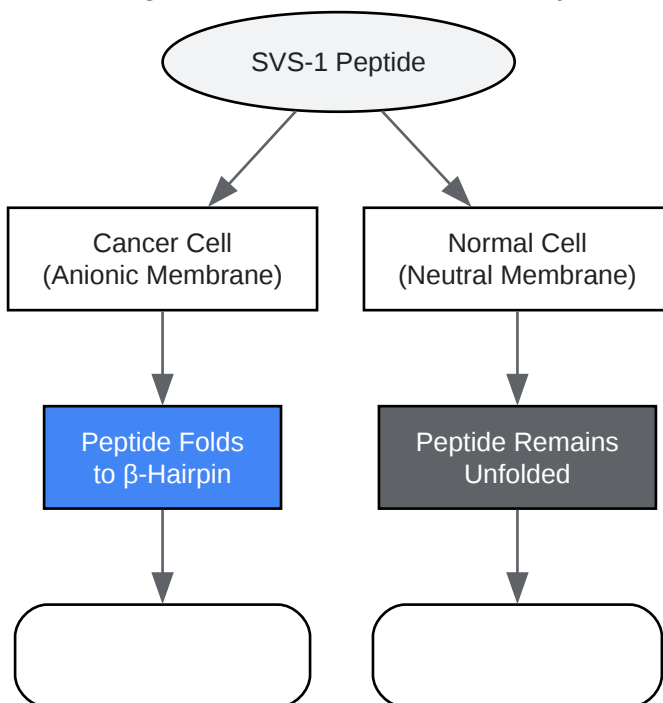
- **Electrostatic Targeting:** The cationic nature of SVS-1 facilitates its initial electrostatic attraction to the anionic surface of cancer cell membranes.^{[1][4]}
- **Conformational Folding:** Upon binding to the membrane, the peptide undergoes a conformational change, folding into a structurally defined, amphiphilic β -hairpin.^{[3][5]} This folding is a prerequisite for its cytotoxic function.
- **Membrane Disruption:** The folded β -hairpin peptide inserts into the lipid bilayer, disrupting its integrity and leading to the formation of pores or defects.^{[5][6]} This permeabilization results in the rapid leakage of cellular contents and culminates in lytic cell death.^[6]

This mechanism is non-receptor-mediated, as demonstrated by studies using an all-D-amino acid enantiomer of the peptide (DSVS-1), which showed comparable activity.^[1] The lytic event occurs rapidly and precedes the complete neutralization of the membrane's surface charge.^[4]

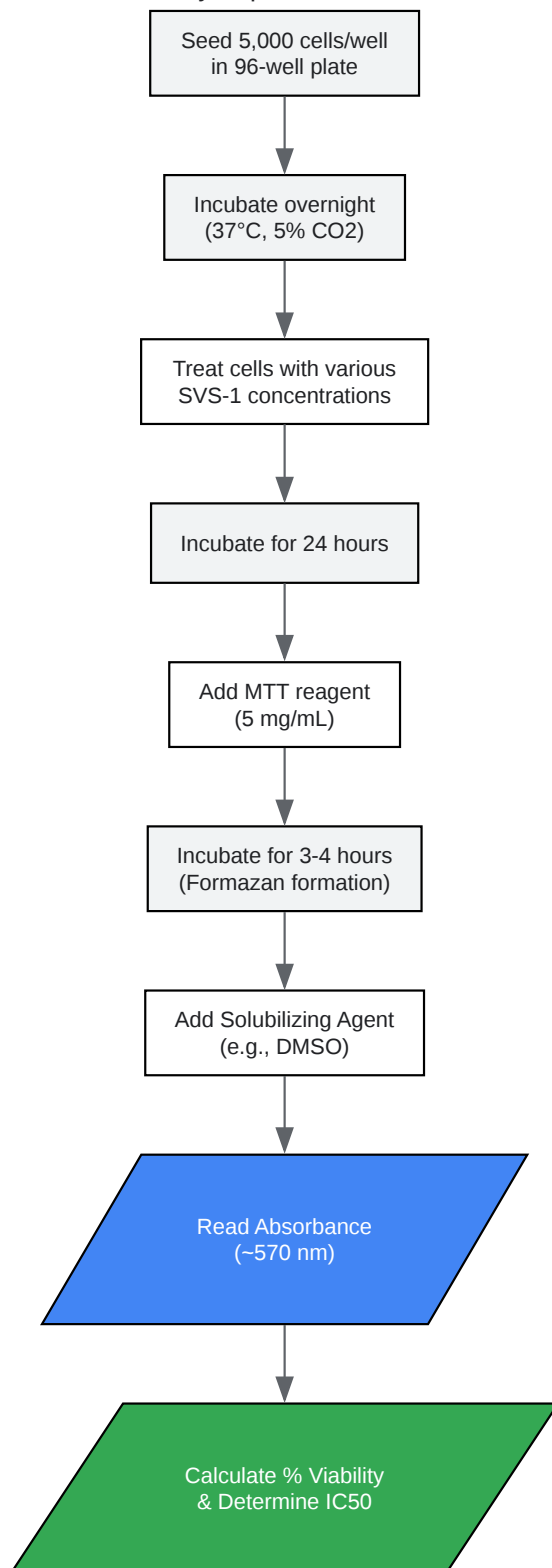
SVS-1 Peptide: Mechanism of Action



Logical Flow of SVS-1 Selectivity



MTT Assay Experimental Workflow

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